

Application Notes and Protocols for Antifungal Agent 92 Stock Solutions

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Compound of Interest

Compound Name: Antifungal agent 92

Cat. No.: B12363837

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **Antifungal Agent 92**, a potent inhibitor of fungal growth. Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound, leading to reproducible experimental results.

Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **Antifungal Agent 92** is essential for its proper handling and use in experimental settings.

Property	Value
Molecular Formula	C ₁₄ H ₁₈ O ₄
Molecular Weight	250.29 Da
Solubility in DMSO	>10 mM
Solubility in Water	<0.1 mM

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **Antifungal Agent 92** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Antifungal Agent 92** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

Procedure:

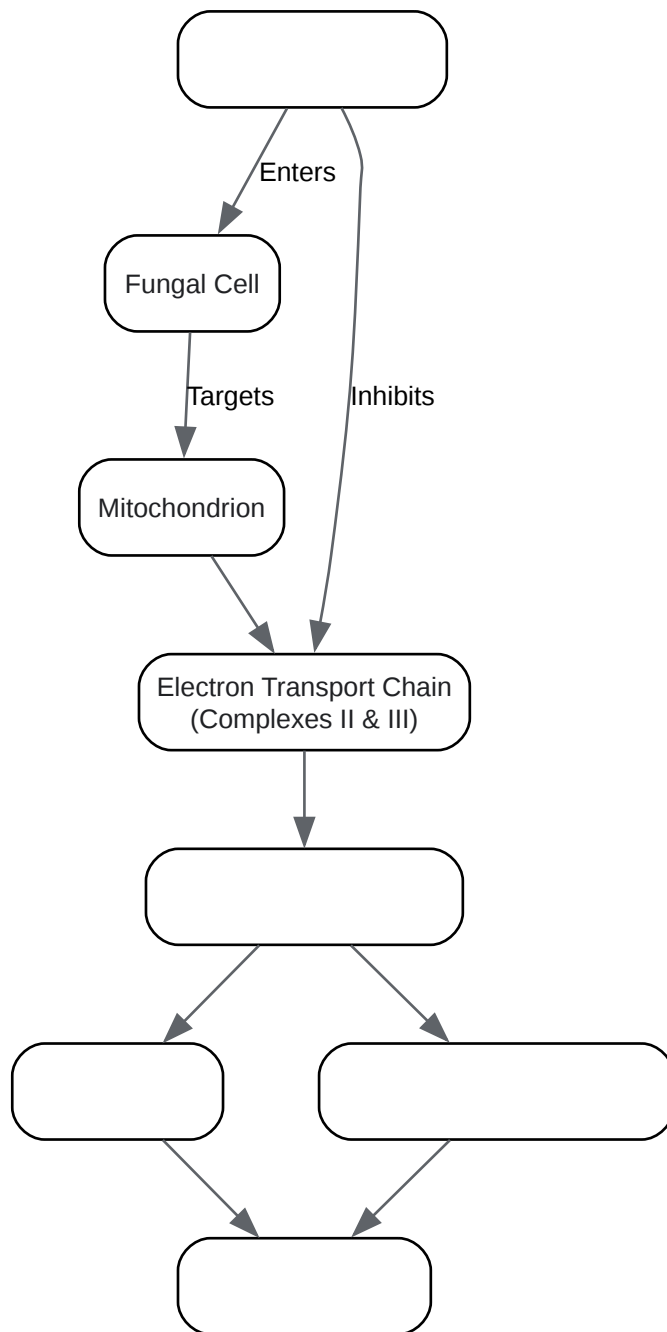
- **Equilibration:** Before opening, allow the vial containing the lyophilized **Antifungal Agent 92** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture inside the vial, which can affect the stability of the compound.
- **Centrifugation:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to ensure that all the lyophilized powder is collected at the bottom of the vial.
- **Calculation:** To prepare a 10 mM stock solution, calculate the required amount of **Antifungal Agent 92** and DMSO. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 250.29 \text{ g/mol} \times 1000 \text{ mg/g} = 2.50 \text{ mg}$
- **Dissolution:** Carefully add the calculated volume of anhydrous DMSO to the vial containing the **Antifungal Agent 92**. For the example above, add 1 mL of DMSO to 2.50 mg of the compound.

- **Vortexing:** Cap the vial tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. A clear solution should be obtained.
- **Aliquotting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1-2 months) or at -80°C for long-term storage (up to 6-12 months). Properly label all aliquots with the compound name, concentration, and date of preparation.

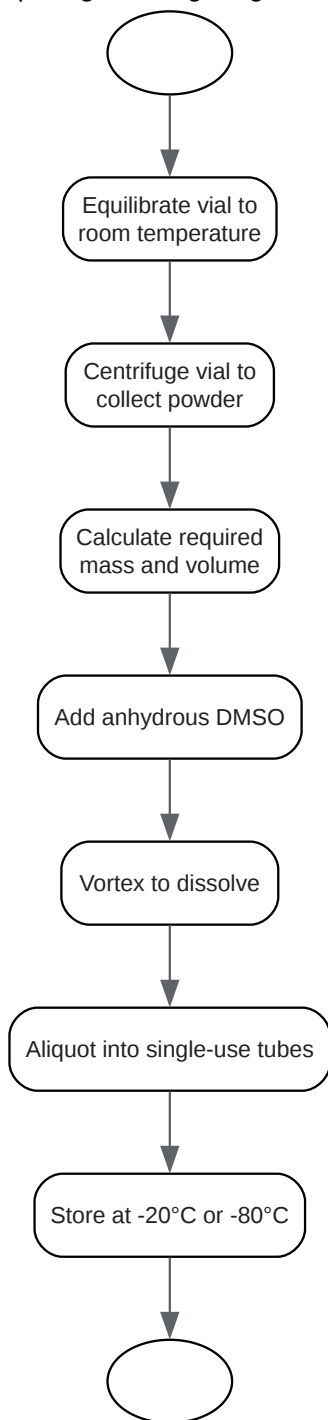
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Antifungal Agent 92** and the experimental workflow for preparing its stock solution.

Mechanism of Action of Antifungal Agent 92

[Click to download full resolution via product page](#)Caption: Mechanism of action of **Antifungal Agent 92**.

Workflow for Preparing Antifungal Agent 92 Stock Solution



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Caption: Workflow for stock solution preparation.

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